

# Proper Disposal of 1-Bromotetradecane-d4: A Step-by-Step Guide

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## Compound of Interest

Compound Name: 1-Bromotetradecane-d4

Cat. No.: B582282

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical waste are paramount to ensuring a secure laboratory environment and maintaining environmental compliance. **1-Bromotetradecane-d4**, a deuterated bromoalkane, requires specific disposal procedures due to its chemical nature. This guide provides essential, step-by-step instructions for its proper disposal.

## Immediate Safety and Hazard Profile

While 1-Bromotetradecane is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS), it is crucial to handle it with care as the toxicological properties have not been thoroughly investigated.<sup>[1]</sup> It is incompatible with strong oxidizing agents and strong bases.<sup>[2][3]</sup> Upon combustion, it may produce hazardous decomposition products including carbon monoxide, carbon dioxide, and hydrogen halides.<sup>[2]</sup>

**Personal Protective Equipment (PPE):** Before handling **1-Bromotetradecane-d4**, ensure the following PPE is worn:

- **Eye/Face Protection:** Safety glasses or goggles.
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile) and a lab coat.
- **Respiratory Protection:** Generally not required under normal use with adequate ventilation, but necessary if aerosols are formed.<sup>[1]</sup>

## Detailed Disposal Protocol

The guiding principle for the disposal of **1-Bromotetradecane-d4** is to treat it as a halogenated organic waste. It is imperative to segregate this waste stream from non-halogenated organic and aqueous wastes to ensure proper and cost-effective disposal.

### Step 1: Waste Segregation

- Do: Collect **1-Bromotetradecane-d4** waste in a designated, properly labeled container specifically for halogenated organic compounds.
- Do Not: Mix with non-halogenated organic wastes (e.g., acetone, ethanol, hexanes), aqueous wastes (acids and bases), or solid chemical waste.

### Step 2: Container Management

- Use a chemically resistant container (e.g., glass or polyethylene) that is in good condition and has a secure screw-top cap.
- Do not fill the container beyond 80% of its capacity to allow for vapor expansion and prevent spills.

### Step 3: Labeling

- Affix a hazardous waste label to the container as soon as the first drop of waste is added.
- The label must clearly identify the contents as "Halogenated Organic Waste" and list "**1-Bromotetradecane-d4**" as a component. Include the approximate concentration and volume.

### Step 4: Temporary Storage

- Store the waste container in a designated satellite accumulation area (SAA), such as a ventilated cabinet for hazardous materials.
- Keep the container tightly closed and away from sources of ignition, heat, and direct sunlight.

### Step 5: Final Disposal

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber to manage the resulting hydrogen bromide gas.[4]
- Never dispose of **1-Bromotetradecane-d4** down the drain or in the general trash.[1][2]

## Spill Cleanup Procedure

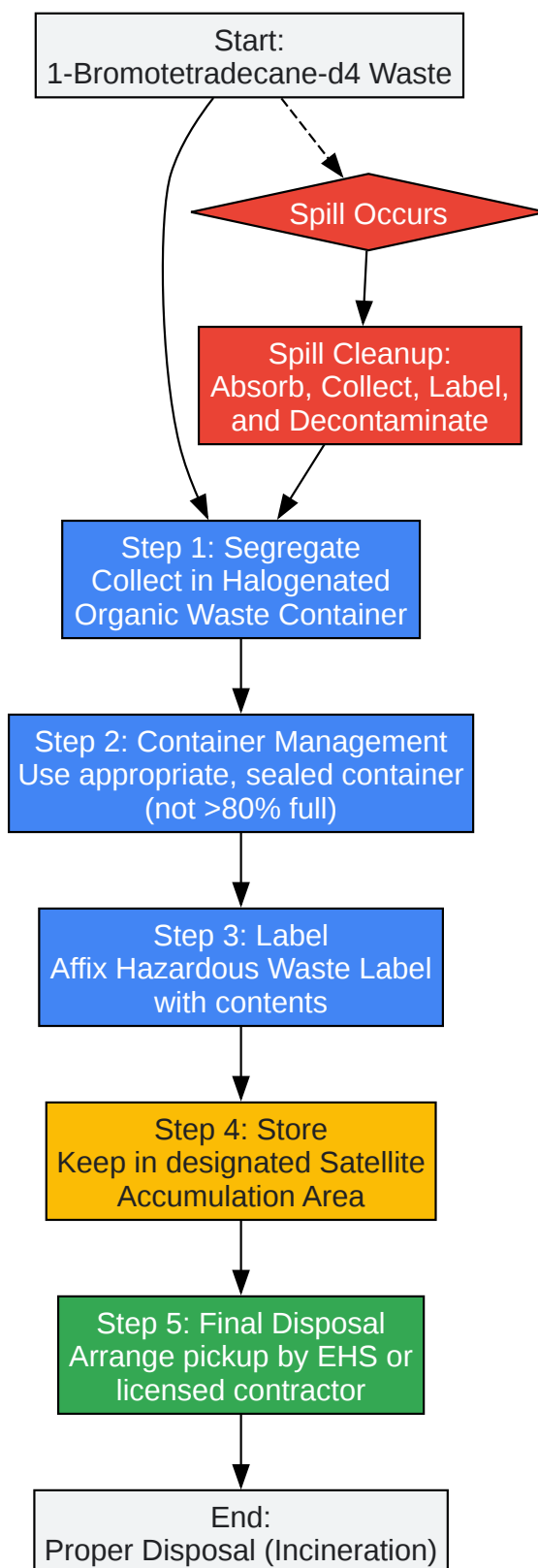
In the event of a spill, follow these steps:

- Evacuate and Ventilate: Alert personnel in the immediate vicinity and ensure the area is well-ventilated. Remove all sources of ignition.
- Containment: For small spills, contain the liquid using an inert absorbent material such as sand, vermiculite, or a commercial absorbent pad.[2][5]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a designated, sealable container for hazardous waste.
- Labeling: Label the container clearly as "Spill Debris containing **1-Bromotetradecane-d4**."
- Decontamination: Clean the spill area thoroughly with soap and water, collecting the cleaning materials for disposal as hazardous waste.

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>25</sub> D <sub>4</sub> Br	N/A
Appearance	Yellow Liquid	[2][5]
Melting Point	5 - 6 °C / 41 - 42.8 °F	[1][2][3][5]
Boiling Point	175 - 178 °C / 347 - 352.4 °F @ 20 mmHg	[1][2][3][5]
Density	0.932 g/cm <sup>3</sup> at 25 °C	[1]
Flash Point	149 °C / 300.2 °F	[2][5]
Water Solubility	Insoluble	[5]

## Disposal Workflow Diagram



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Caption: Disposal workflow for **1-Bromotetradecane-d4**.

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